

Application Note: 3-Methylpentane-1,3,5-triol (MPT) in Polyurethane Synthesis[1]

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Compound of Interest

Compound Name: 3-Methylpentane-1,3,5-triol

CAS No.: 7564-64-9

Cat. No.: B043031

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Executive Summary

3-Methylpentane-1,3,5-triol (MPT) represents a distinct class of aliphatic triols characterized by differential hydroxyl reactivity.[1] Unlike standard crosslinkers such as Trimethylolpropane (TMP) where all hydroxyls are primary and relatively equipotent, MPT possesses two primary hydroxyl groups (C1, C5) and one sterically hindered tertiary hydroxyl group (C3).[1]

This structural asymmetry allows for unique polymerization strategies:

- **Latent Crosslinking:** The tertiary hydroxyl can remain unreacted during initial prepolymer formation, allowing for the synthesis of linear, functionalizable polyurethane/polyester chains that can be crosslinked in a secondary, high-temperature curing step.[1]
- **Amorphous Morphology:** The odd carbon number backbone (C5) combined with the C3-methyl branching disrupts polymer crystallinity, yielding polyurethanes with superior flexibility, transparency, and low-temperature performance compared to linear analogs.[1]

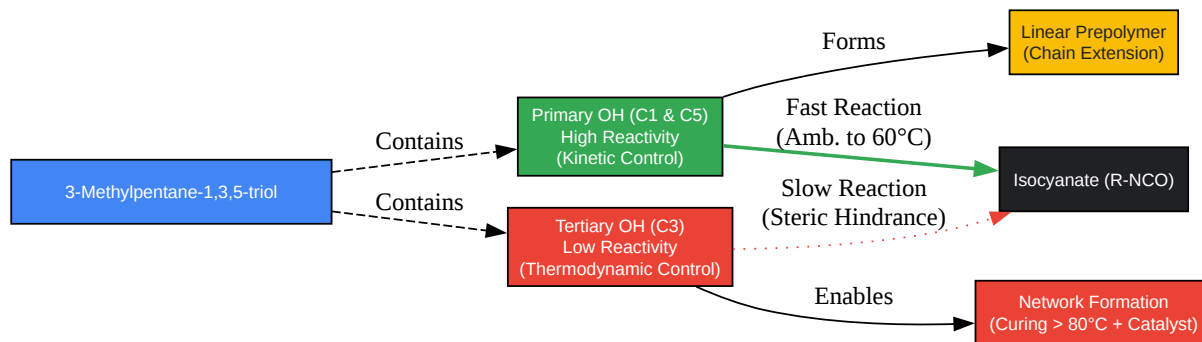
This guide provides detailed protocols for leveraging MPT in the synthesis of functional polyester polyols and crosslinked polyurethane elastomers.

Chemical Identity & Properties

Property	Data	Relevance to PU Synthesis
IUPAC Name	3-Methylpentane-1,3,5-triol	Core Monomer
CAS Number	7564-64-9	Identification
Molecular Weight	134.17 g/mol	Stoichiometric calculations
Structure	HO-(CH ₂) ₂ -C(CH ₃)(OH)- (CH ₂) ₂ -OH	2x Primary OH, 1x Tertiary OH
Physical State	Viscous Colorless Liquid	Easy handling (vs. solid TMP)
Solubility	Polar solvents, Polyols	Compatible with standard PU formulations

Structural Reactivity Map (Graphviz)

The following diagram illustrates the kinetic hierarchy of the hydroxyl groups in MPT.



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Figure 1: Differential reactivity of hydroxyl groups in MPT. Primary OH groups drive linear chain growth, while the tertiary OH acts as a latent site for crosslinking.[1]

Application Protocols

Protocol A: Synthesis of "Pendant-OH" Polyester Polyol

Objective: Synthesize a linear polyester polyol where MPT acts primarily as a diol, leaving the tertiary hydroxyl available for post-polymerization modification or later crosslinking.[1]

Mechanism: By controlling the reaction temperature (<160°C) and using selective catalysis, we favor the esterification of primary hydroxyls over the tertiary hydroxyl.[1]

Materials

- Monomer A: Adipic Acid (AA) - High Purity[2]
- Monomer B: **3-Methylpentane-1,3,5-triol** (MPT)[1][3]
- Catalyst: Titanium(IV) isopropoxide (TIPT) or Fascat® 4100 (Butylstannoic acid)
- Solvent: Xylene (for azeotropic distillation, optional)[1]

Step-by-Step Methodology

- Stoichiometric Calculation:
 - Target Molecular Weight (): ~2000 g/mol .
 - Molar Ratio: Use a slight excess of MPT to ensure hydroxyl termination.
 - Note: Treat MPT as a diol (functionality = 2) for this calculation, assuming the tertiary OH is inert under these conditions.
 - Ratio .
- Reactor Setup:
 - Equip a 4-neck round-bottom flask with:
 - Mechanical stirrer (overhead).

- Nitrogen inlet (sparge tube).[\[2\]](#)[\[4\]](#)
- Thermocouple.[\[2\]](#)
- Dean-Stark trap with condenser (for water removal).
- Esterification (Stage 1):
 - Charge Adipic Acid and MPT into the reactor.
 - Purge with

for 15 minutes.
 - Heat to 140°C under stirring. Water evolution will begin.[\[5\]](#)
 - Critical: Maintain temperature below 150°C to minimize tertiary OH reaction.
- Catalysis & Vacuum (Stage 2):
 - Once water evolution slows (Acid Value ~50 mg KOH/g), add Catalyst (150 ppm).[\[1\]](#)
 - Apply gradual vacuum (down to 20 mbar) to drive the reaction.
 - Monitor Acid Value (AV). Target AV < 1.0 mg KOH/g.
- Validation:
 - FTIR: Confirm disappearance of -COOH peak (1700 cm⁻¹) and persistence of broad -OH stretch (3400 cm⁻¹).
 - OH Number Titration: The experimental OH number will be higher than calculated for a pure diol because the tertiary OH contributes to the titration but not the chain length.
 - Self-Validating Step: If the viscosity spikes uncontrollably (gelation), the tertiary OH reacted.[\[1\]](#) Lower the synthesis temperature in the next run.

Protocol B: One-Shot Synthesis of Crosslinked PU Elastomer

Objective: Produce a high-performance elastomer utilizing the full functionality ($f=3$) of MPT for high crosslink density and hydrolytic stability.

Mechanism: Using a highly reactive isocyanate and a strong tin catalyst at elevated temperatures forces the tertiary hydroxyl to react, forming a robust 3D network.[\[1\]](#)

Materials

- Polyol: Polytetramethylene Ether Glycol (PTMEG, MW 1000) - Soft Segment[\[1\]](#)
- Chain Extender/Crosslinker: MPT - Hard Segment/Crosslinker
- Isocyanate: 4,4'-Methylene Diphenyl Diisocyanate (MDI) - Modified liquid MDI preferred for handling[\[1\]](#)
- Catalyst: Dibutyltin Dilaurate (DBTDL) - Promotes NCO-OH reaction
- Degassing Agent: Byk-A 530 or similar.

Formulation Table (Example)

Component	Equivalent Weight (EW)	Parts by Weight (PBW)	Function
PTMEG 1000	500	100.0	Soft Segment (Flexibility)
MPT	44.7 ($f=3$)	5.0	Crosslinker (Modulus/Heat Resistance)
MDI	125	Calculated based on Index	Hard Segment
DBTDL	-	0.05	Catalyst

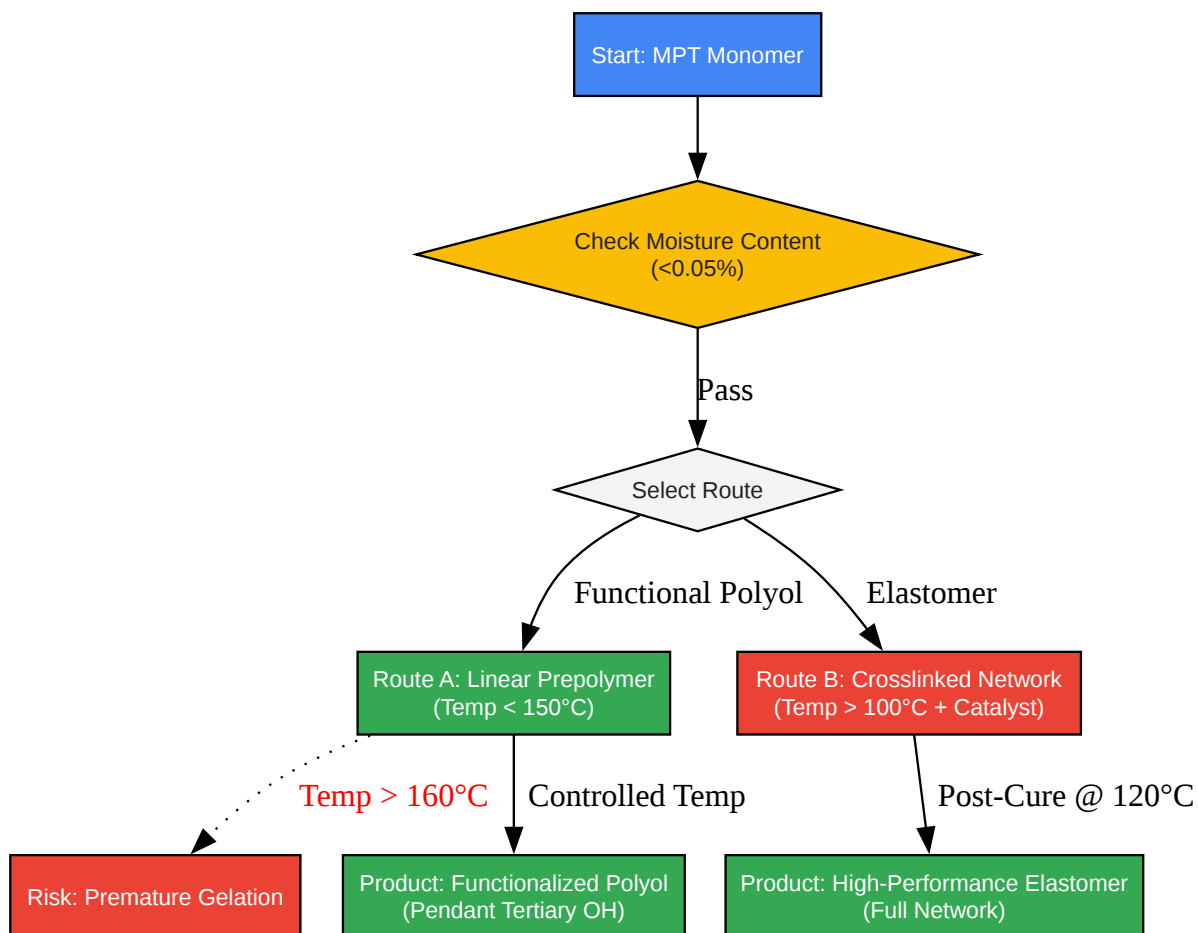
Target NCO Index: 1.05 (5% excess Isocyanate)

Step-by-Step Methodology

- Pre-conditioning:
 - Dry PTMEG and MPT under vacuum at 80°C for 2 hours to remove moisture (<0.05% water content is critical).
 - Melt/Warm MDI to 50°C if solid.
- Mixing (The "One-Shot"):
 - In a speed-mixer cup, combine PTMEG, MPT, and DBTDL. Mix at 2000 RPM for 1 minute.
 - Add the calculated amount of MDI.
 - Mix vigorously for 30-45 seconds. Watch for exotherm.
- Casting:
 - Pour the mixture into a pre-heated mold (100°C) coated with mold release agent.
 - Note: The pot life will be slightly longer than TMP-based formulations due to the slower tertiary OH, allowing for better mold filling.
- Curing (Critical for MPT):
 - Initial Cure: 110°C for 16 hours.
 - Post Cure: 120°C for 4 hours.
 - Reasoning: The tertiary hydroxyl requires thermal energy and time to achieve full conversion. Under-curing will result in a tacky surface and poor compression set.

Characterization & Troubleshooting

Process Workflow Diagram



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Figure 2: Decision tree for MPT processing. Route selection depends on whether the tertiary OH is intended as a pendant group or a crosslink site.[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Premature Gelation (Route A)	Reaction temp too high; Tertiary OH reacted.	Reduce synthesis temp to <145°C. Use selective catalyst (e.g., Tin-free).
Surface Tackiness (Route B)	Incomplete reaction of Tertiary OH.	Increase post-cure temperature (120°C+) or increase DBTDL catalyst load.
Bubbles in Elastomer	Moisture in MPT (Hygroscopic).	Dry MPT strictly (Vacuum/N2 sparge). Add molecular sieves (3Å) to polyol blend.
Phase Separation	Incompatibility with non-polar polyols.	MPT is polar. Use a compatibilizer or switch to a more polar soft segment (Polyester vs Polybutadiene).

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